

Personal protective equipment for handling Ethyl fluoroacetate

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Compound of Interest

Compound Name: Ethyl fluoroacetate

Cat. No.: B1581243

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Safeguarding Your Research: Handling Ethyl Fluoroacetate

For laboratory professionals, including researchers, scientists, and drug development experts, ensuring a safe environment is paramount. This guide provides essential safety and logistical information for handling **Ethyl fluoroacetate**, a flammable and highly toxic chemical. Adherence to these procedures is critical to mitigate risks and ensure operational safety.

Ethyl fluoroacetate is classified as a flammable liquid and is fatal if swallowed, inhaled, or in contact with skin.^{[1][2]} It is crucial to handle this substance with extreme care, utilizing appropriate engineering controls and personal protective equipment.

Chemical Safety Profile

Understanding the properties of **Ethyl fluoroacetate** is the first step in safe handling. Key quantitative data is summarized below.

Property	Value
Molecular Formula	C ₄ H ₇ FO ₂ [3][4]
Molecular Weight	106.10 g/mol [3][4]
Appearance	Colorless Liquid[3][4]
Boiling Point	119.2 °C (246.6 °F)[3][4]
Flash Point	30 °C (86 °F)[3][4][5]
Density	1.090 g/mL[3][4]
Vapor Pressure	3.7 hPa @ 20 °C[3][4]
Vapor Density	3.7 (Air = 1)[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment should be used at all times when handling **Ethyl fluoroacetate**.^[1]

Area of Protection	Required Equipment	Specification
Respiratory	Full-face Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or ventilation is inadequate. ^[1] [3][4]
Eye & Face	Tightly Fitting Safety Goggles & Face Shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166. ^[1] [3][4]
Skin & Body	Chemical Impermeable Gloves & Protective Clothing	Wear fire/flammable resistant and impervious clothing. ^[1] [3] Complete suit protecting against chemicals is recommended.

Operational Plan: Handling and Storage

A systematic approach to handling and storage minimizes the risk of accidents and exposure.

Engineering Controls and Preparation

- Ventilation: Always handle **Ethyl fluoroacetate** in a well-ventilated area.[1][3] A chemical fume hood or other local exhaust ventilation is required.[6] Facilities must be equipped with an eyewash station and a safety shower.[3][4]
- Ignition Sources: This is a flammable liquid.[3] Ensure the work area is free of heat, sparks, open flames, and other ignition sources.[1][3] Use explosion-proof electrical, ventilating, and lighting equipment.[1][4]
- Equipment: Use non-sparking tools.[1][3][4] Ground and bond containers and receiving equipment during transfer to prevent static discharge.[1][3]

Step-by-Step Handling Procedure

- Pre-Handling Check: Ensure all engineering controls are operational. Don the required PPE as specified in the table above.
- Transferring: When transferring the chemical, do so carefully, grounding all equipment. Avoid splashing and the formation of mists or vapors.[1]
- During Use: Do not eat, drink, or smoke in the handling area.[1][4] Avoid all contact with eyes, skin, and clothing.[1][3] Do not breathe vapors or mist.[1]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[1][3][4]

Storage Requirements

- Conditions: Store the container in a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[3][6] The storage area should be a designated flammables area.[3]
- Container: Keep the container tightly closed and sealed.[1][3][6][7] Containers that have been opened must be carefully resealed and kept upright.[7]

- Security: The storage area must be locked up.[1][4][7]
- Incompatibilities: Store separately from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[4][6]

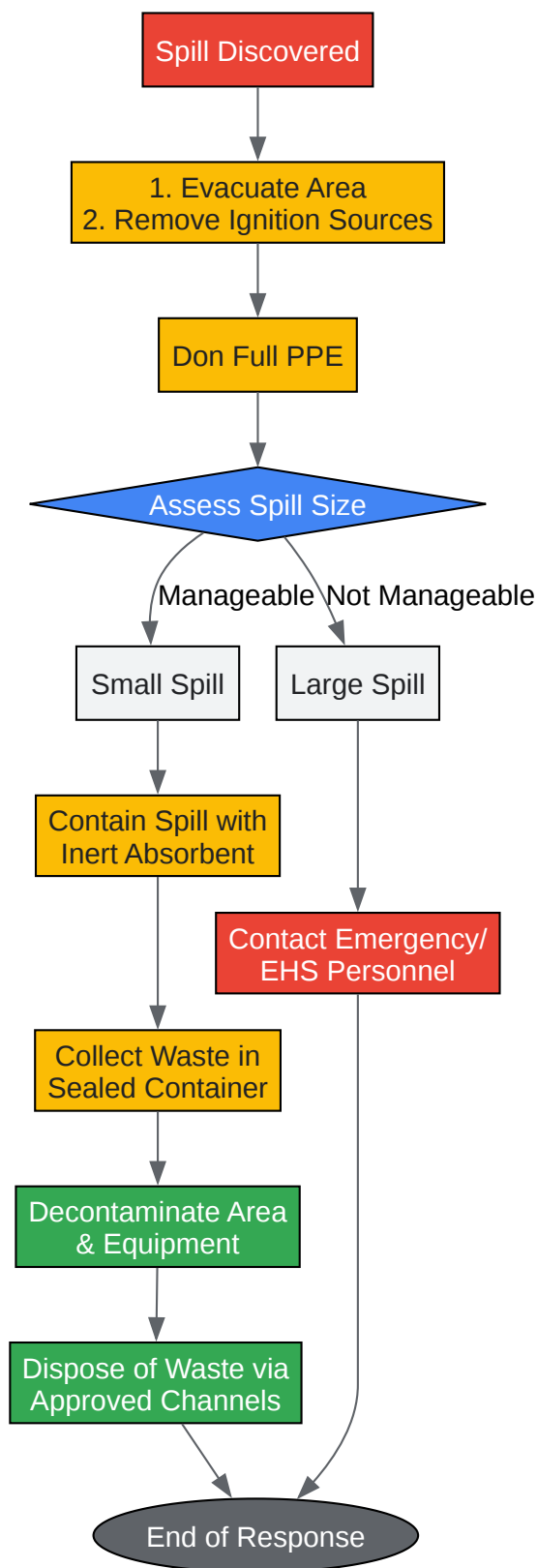
Emergency and Disposal Plan

Immediate and correct response to emergencies is critical.

Spill Response

In the event of a spill, follow these steps and the workflow diagram below.

- Evacuate & Isolate: Immediately evacuate personnel from the spill area.[1] Remove all sources of ignition.[1][2][3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing full PPE, contain the spill using inert absorbent material such as sand, earth, or vermiculite.[2][3][8] Do not let the chemical enter drains.[1]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[2][4]
- Decontaminate: Clean the spill area thoroughly.



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Ethyl Fluoroacetate Spill Response Workflow.

First Aid Measures

If exposure occurs, take the following actions immediately. Medical attention is urgently required in all cases of exposure.[\[1\]](#)[\[4\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get emergency medical help immediately. [1] [3]
Skin Contact	Immediately take off all contaminated clothing. [1] Wash the affected area with plenty of soap and water for at least 15 minutes. Get emergency medical help immediately. [3] [4]
Eye Contact	Rinse eyes immediately with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [3] [4] Get emergency medical help immediately. [4]
Ingestion	Do NOT induce vomiting. [3] Rinse mouth with water. Never give anything by mouth to an unconscious person. Get emergency medical help immediately. [1] [3] [7]

Waste Disposal Plan

- Collection: All waste material, including contaminated absorbents and PPE, should be collected in suitable, closed, and properly labeled containers.[\[2\]](#)[\[4\]](#)
- Disposal: Dispose of the waste at an approved waste disposal plant.[\[1\]](#)[\[4\]](#) Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be disposed of as unused product.[\[7\]](#)

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